correlation between DPPH and ABTS assay results

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Compound Focus: **Diphyl**

CAS No.: 8004-13-5

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Assay Comparison at a Glance

Feature	DPPH Assay	ABTS Assay
Radical Used	DPPH• (1,1-diphenyl-2-picrylhydrazyl) [1]	ABTS•+ (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) [1]
Measured Wavelength	517 nm [2]	734 nm [3] [4]
Reaction Time	~30 minutes [5]	~6 minutes [3] [5]
Solvent Compatibility	Limited (e.g., methanol, ethanol) [6]	Broad (aqueous and organic solvents) [1]
Key Strengths	Simple, requires no pre-incubation [1]	Fast, works with both hydrophilic and lipophilic antioxidants [1]

Performance and Correlation Insights

Comparative studies reveal how these assays perform in practice and where their results align or diverge.

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- **Overall Correlation**: Studies on a wide range of foods found that antioxidant capacities measured by ABTS and DPPH are often correlated [1]. However, the **ABTS assay tends to show stronger correlations with other established measures** of antioxidant content, such as total phenolics, flavonoids, and the ORAC (Oxygen Radical Absorbance Capacity) assay [1].
- **Sensitivity Differences**: Research indicates that the **ABTS assay is often more sensitive** than the DPPH assay. It has faster reaction kinetics and can detect the antioxidant activity of some compounds that do not react, or react poorly, with the DPPH radical [5] [6]. For instance, certain dihydrochalcones and flavanones show activity in the ABTS assay but not in the DPPH assay [6].
- **Structural Dependence**: The response of an antioxidant can vary significantly between assays based on its chemical structure. The DPPH assay results often align with the **Bors criteria** for flavonoid activity (e.g., presence of a catechol group in the B-ring) [6]. In contrast, the structure-activity relationship in the ABTS assay is less clear and more influenced by the overall number of hydroxyl groups, particularly for phenolic acids [6].

Decision Workflow

To help you select the most appropriate assay for your research, the following diagram outlines the key decision points based on your sample type and research objectives.

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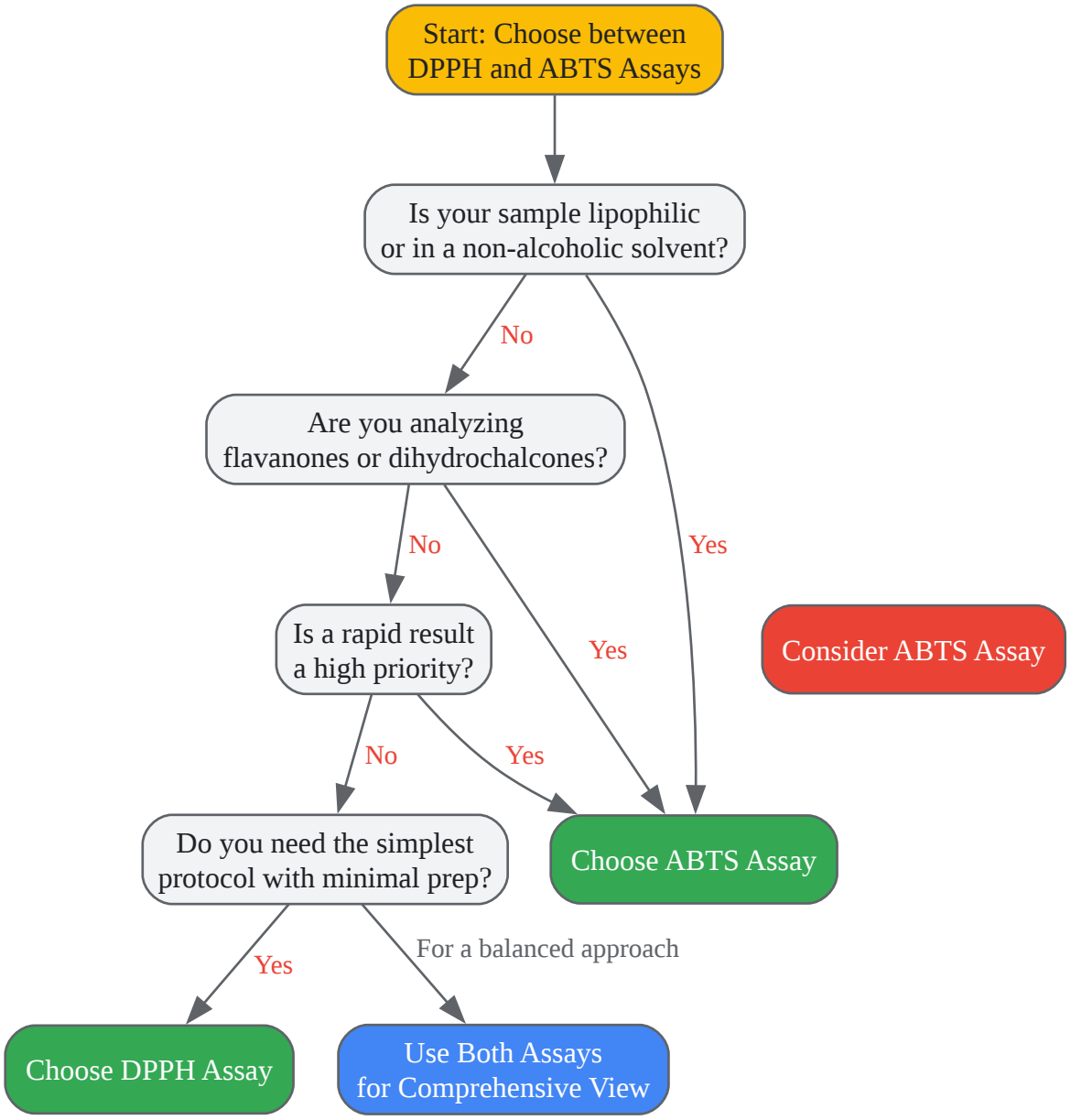

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Detailed Experimental Protocols

For reproducibility, here are the summarized core methodologies for each assay as commonly implemented in the literature.

ABTS Radical Scavenging Activity Assay

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The ABTS assay is typically performed as follows [3] [5] [4]:

- **Radical Cation Generation**: The ABTS radical cation (ABTS•+) is produced by reacting a **7 mM aqueous ABTS solution** with **2.45 mM potassium persulfate**. This mixture is incubated in the dark at room temperature for **12-16 hours**.
- **Working Solution Preparation**: The resulting blue-green ABTS•+ solution is diluted with ethanol or buffer until its absorbance reaches **0.70 ± 0.02 at 734 nm**.
- **Sample Reaction**: A sample (typically **20 µL**) is mixed with the diluted ABTS•+ working solution (typically **2 mL**).
- **Measurement**: The absorbance at 734 nm is measured after a precise reaction period, often **6 minutes**.
- **Calculation & Expression**: The percentage of radical scavenging is calculated, and results are expressed as **Trolox equivalents** (e.g., mg or mmol TE per gram of sample) using a calibration curve.

DPPH Radical Scavenging Activity Assay

The DPPH assay is commonly conducted with these steps [2] [5]:

- **Radical Solution Preparation**: A **DPPH solution** is prepared by dissolving DPPH in methanol (e.g., **80 µg/mL** or **100 µM**).
- **Sample Reaction**: An aliquot of the sample (e.g., **0.2 mL** or **100 µL**) is mixed with the DPPH solution (e.g., **1 mL** or **100 µL**) in a 96-well microplate or cuvette.
- **Incubation & Measurement**: The reaction mixture is incubated at room temperature in the dark for **30 minutes**, after which the absorbance is measured at **517 nm**.
- **Calculation & Expression**: The radical scavenging percentage is calculated, and the antioxidant capacity is often expressed as **IC50** (the concentration required to scavenge 50% of the radicals) or as **Trolox equivalents**.

Key Recommendations for Researchers

- **For Broad Screening**: The **ABTS assay is often more suitable** for initial screening, especially for complex samples like plant extracts or foods, as it is more versatile in terms of solvent compatibility and can detect a wider range of antioxidants [1] [6].
- **For Specific Compound Classes**: If your research focuses on **flavanones or dihydrochalcones**, the ABTS assay should be preferred, as the DPPH assay may fail to detect their activity [6].
- **For a Comprehensive Profile**: To obtain a complete picture of a sample's antioxidant capacity, **using both assays in parallel is highly recommended**. The discrepancies between the two can

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provide valuable insights into the nature of the antioxidants present [6].

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